

# The Discovery and Significance of Basketane: A Technical Guide

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## Compound of Interest

|                |           |
|----------------|-----------|
| Compound Name: | Basketane |
| CAS No.:       | 5603-27-0 |
| Cat. No.:      | B15799688 |

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## Foreword

This technical guide provides a comprehensive overview of **basketane**, a fascinating polycyclic hydrocarbon. We delve into its discovery, synthesis, and unique chemical properties that stem from its highly strained cage-like structure. While direct applications in drug development are still exploratory, this document will discuss the significance of **basketane** as a model compound in theoretical and synthetic chemistry. We will also draw parallels to the established roles of other cage compounds in medicinal chemistry to highlight the potential future applications of functionalized **basketane** derivatives. This guide is intended for researchers, scientists, and professionals in drug development and related fields who are interested in the chemistry of strained organic molecules.

## Introduction to Basketane

**Basketane**, systematically named pentacyclo[4.4.0.0<sup>2,5</sup>.0.3,8.0<sup>4,7</sup>]decane, is a saturated polycyclic hydrocarbon with the molecular formula C<sub>10</sub>H<sub>12</sub>.<sup>[1]</sup> Its trivial name, coined by its discoverers, aptly describes its unique basket-like shape.<sup>[1]</sup> The molecule was first synthesized

in 1966 through two independent efforts led by S. Masamune and by W. G. Dauben and D. L. Whalen.<sup>[1][2]</sup>

The structure of **basketane** is characterized by a rigid framework containing multiple fused cyclobutane rings, which results in significant ring strain.<sup>[1]</sup> This inherent strain energy, estimated to be over 100 kcal/mol, is the primary driver of its interesting reactivity and has made it a subject of great interest in the study of strained organic molecules.<sup>[1]</sup>

## Synthesis of Basketane

Two primary synthetic routes to **basketane** have been established, both of which are multi-step processes involving key cycloaddition reactions.

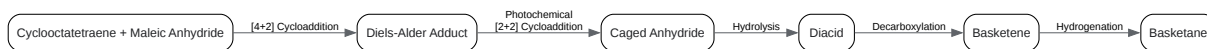
### Dauben and Whalen Synthesis (1966)

One of the initial syntheses of **basketane**, reported by Dauben and Whalen, commences with a Diels-Alder reaction between cyclooctatetraene and maleic anhydride.<sup>[1][2]</sup>

Experimental Protocol:

- Step 1: Diels-Alder Reaction: Cyclooctatetraene is reacted with maleic anhydride in a [4+2] cycloaddition to form an endo-adduct.<sup>[1]</sup>
- Step 2: Photochemical [2+2] Cycloaddition: The resulting adduct undergoes an intramolecular photochemical [2+2] cycloaddition to yield a caged anhydride. This reaction is typically carried out in acetone with a 40% yield.<sup>[1][2]</sup>
- Step 3: Hydrolysis: The anhydride is hydrolyzed to the corresponding dicarboxylic acid.<sup>[2]</sup>
- Step 4: Decarboxylation: The diacid is treated with lead tetraacetate to afford basketene, the unsaturated precursor to **basketane**.<sup>[2]</sup>
- Step 5: Hydrogenation: Finally, basketene is hydrogenated to yield **basketane**.<sup>[2]</sup>

Logical Relationship of the Dauben and Whalen Synthesis:



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### Dauben and Whalen Synthesis of **Basketane**

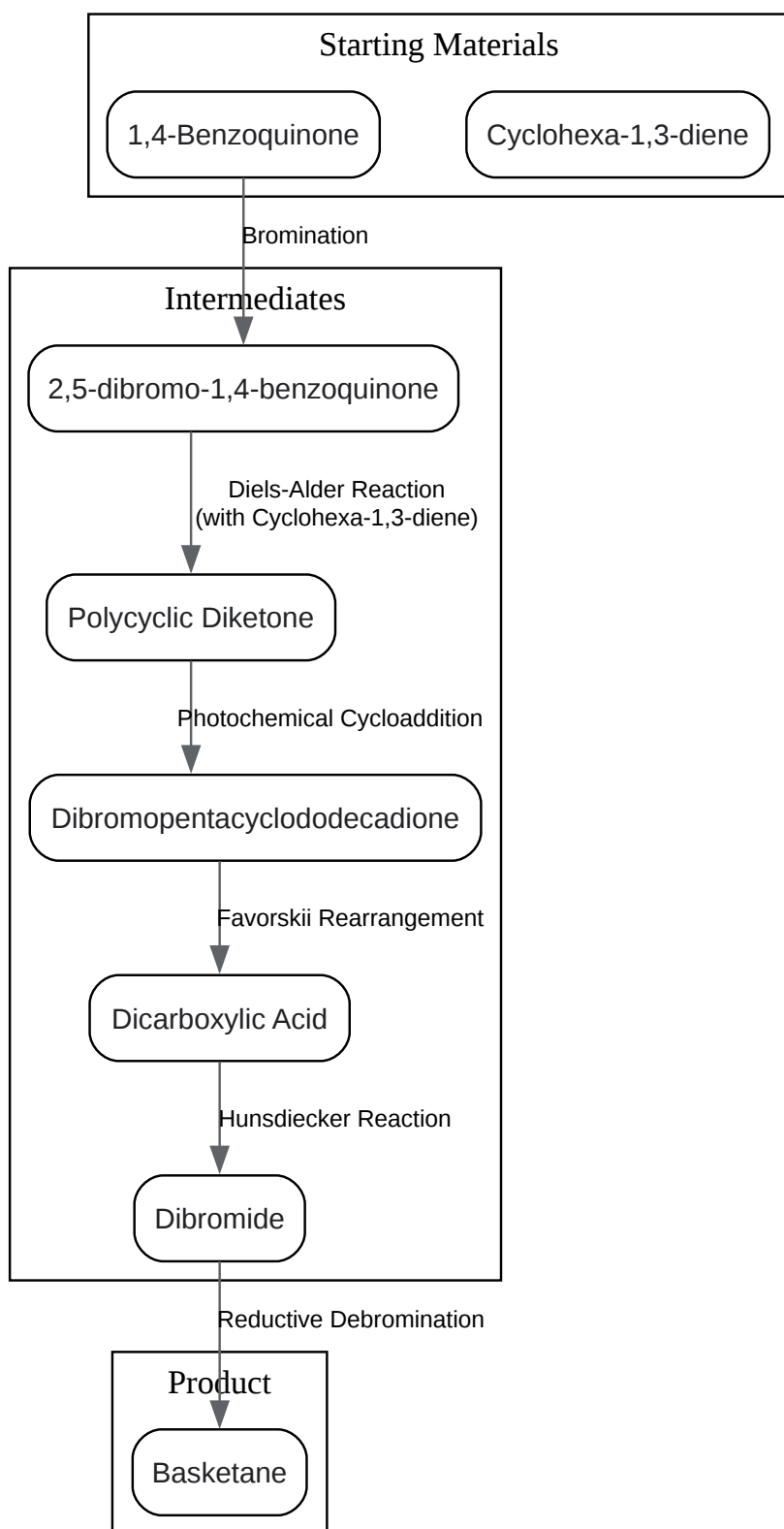
## Alternative Synthesis from 1,4-Benzoquinone and Cyclohexa-1,3-diene

An alternative route with a better overall yield utilizes 1,4-benzoquinone and cyclohexa-1,3-diene as starting materials.<sup>[2]</sup>

#### Experimental Protocol:

- Step 1: Bromination: 1,4-Benzoquinone is first converted to 2,5-dibromo-1,4-benzoquinone.<sup>[2]</sup>
- Step 2: Diels-Alder Reaction: The dibrominated quinone reacts with cyclohexa-1,3-diene in a Diels-Alder reaction to form a polycyclic diketone.<sup>[2]</sup>
- Step 3: Photochemical Cycloaddition: This diketone undergoes photoisomerization to form 1,6-dibromopentacyclo[6.4.0.0<sup>3,6</sup>.0<sup>4,12</sup>.0<sup>5,9</sup>]dodeca-2,7-dione.<sup>[2]</sup>
- Step 4: Favorskii Rearrangement: A pseudo-Favorskii rearrangement in aqueous sodium hydroxide solution yields a dicarboxylic acid.<sup>[2]</sup>
- Step 5: Hunsdiecker Reaction: A modified Hunsdiecker reaction is used for decarboxylation to give a dibromide.<sup>[2]</sup>
- Step 6: Reductive Debromination: The final step involves reductive debromination with tributyltin hydride to afford **basketane** with an 11% overall yield from cyclohexa-1,3-diene.<sup>[2]</sup>

#### Experimental Workflow for the Alternative Synthesis:



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### Alternative Synthesis of **Basketane**

## Physicochemical Properties and Reactivity

The highly strained nature of **basketane** dictates its physical and chemical properties.

### Quantitative Data

| Property          | Value                           | Reference |
|-------------------|---------------------------------|-----------|
| Molecular Formula | C <sub>10</sub> H <sub>12</sub> | [1]       |
| Molar Mass        | 132.20 g/mol                    |           |
| Melting Point     | 59-61 °C                        | [1]       |
| Boiling Point     | ~170 °C                         |           |
| Density           | 1.12 g/cm <sup>3</sup>          |           |
| Strain Energy     | >100 kcal/mol                   | [1]       |

### Spectroscopic Data

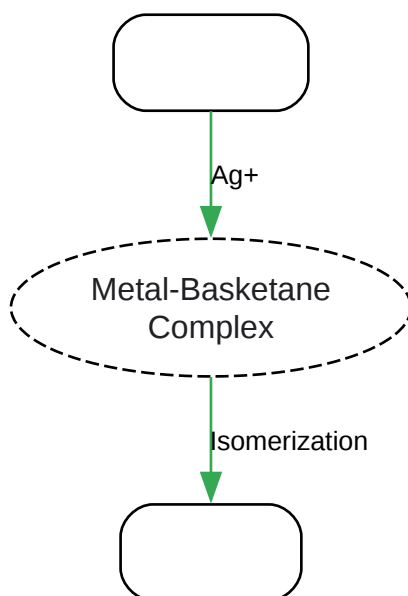
| Technique           | Key Features                             | Reference |
|---------------------|------------------------------------------|-----------|
| <sup>1</sup> H NMR  | Complex aliphatic signals                |           |
| <sup>13</sup> C NMR | Signals in the aliphatic region          |           |
| IR                  | C-H stretching (~2950 cm <sup>-1</sup> ) |           |
| Mass Spec           | Molecular ion (m/z = 132)                |           |

## Chemical Reactivity

The high strain energy of **basketane** makes it susceptible to reactions that lead to less strained products.

- **Rearrangements:** **Basketane** undergoes skeletal rearrangements catalyzed by transition metals. For instance, silver(I) ions catalyze its isomerization to snoutane.[2]
- **Hydrogenolysis:** Catalytic hydrogenation of **basketane** can lead to the cleavage of C-C bonds, ultimately forming twistane, a less strained isomer.[2]

Signaling Pathway for Metal-Catalyzed Rearrangement:



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Metal-Catalyzed Rearrangement of **Basketane**

## Significance and Potential Applications in Drug Development

While **basketane** itself has not been developed into a therapeutic agent, its unique three-dimensional structure and rigidity hold potential in the field of medicinal chemistry. The significance of **basketane** and its derivatives can be understood by drawing parallels with other well-studied cage compounds like cubane and adamantane.

### Bioisosterism

Cage compounds are often considered as bioisosteres for aromatic rings, such as benzene. A bioisostere is a chemical substituent that can be interchanged with another substituent in a drug molecule without significantly affecting its biological activity. The key advantage of replacing a planar aromatic ring with a three-dimensional, saturated cage structure is the potential to improve the pharmacokinetic properties of a drug, such as its metabolic stability and solubility. Cubane, for example, has been successfully used as a benzene bioisostere in the design of various drug candidates.

## Scaffolding for Drug Design

The rigid framework of **basketane** can serve as a scaffold to which various functional groups can be attached in a well-defined spatial orientation. This precise positioning of pharmacophoric groups can lead to highly selective interactions with biological targets like enzymes and receptors. While the synthesis of functionalized **basketane** derivatives remains a challenge, the development of new synthetic methodologies could unlock their potential in drug discovery.

## Future Perspectives

The exploration of **basketane** and its derivatives in drug development is still in its infancy. Future research in this area could focus on:

- Developing efficient and scalable synthetic routes to functionalized **basketanes**.
- Investigating the biological activities of novel **basketane** derivatives.
- Utilizing computational methods to design **basketane**-based molecules with desired pharmacological properties.

## Conclusion

The discovery of **basketane** marked a significant achievement in synthetic organic chemistry, providing a quintessential example of a highly strained polycyclic hydrocarbon. While its direct application in drug development has yet to be realized, the unique structural and chemical properties of **basketane** make it a molecule of considerable interest. As our ability to synthesize and manipulate complex three-dimensional structures continues to advance, **basketane** and its derivatives may yet find their place in the design of novel therapeutics, following in the footsteps of other successful cage compounds. This guide serves as a foundational resource for researchers intrigued by the challenge and promise of these remarkable molecules.

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